

## Application Notes and Protocols for Calcium Mobilization Assay Using Tug-891

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# For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Tug-891**, a potent and selective agonist for the free fatty acid receptor 4 (FFA4), in calcium mobilization assays. This document includes detailed protocols, data presentation tables, and diagrams to facilitate the successful implementation and interpretation of these experiments.

### Introduction

**Tug-891** is a synthetic agonist of the free fatty acid receptor 4 (FFA4), also known as GPR120. [1][2][3] FFA4 is a G-protein coupled receptor (GPCR) that is activated by medium and long-chain free fatty acids.[4][5][6] Upon activation, FFA4 primarily couples to the G $\alpha$ q/11 subunit, initiating a signaling cascade that leads to the mobilization of intracellular calcium.[4][6][7][8] This makes calcium mobilization a reliable readout for assessing the activity of **Tug-891** and screening for other FFA4 modulators. **Tug-891** exhibits high selectivity for FFA4 over other free fatty acid receptors like FFA1, FFA2, and FFA3.[1][3]

### **Principle of the Assay**

The calcium mobilization assay measures the transient increase in intracellular calcium concentration ( $[Ca^{2+}]i$ ) following the activation of FFA4 by **Tug-891**. This is typically achieved by pre-loading cells expressing FFA4 with a fluorescent calcium indicator dye. When **Tug-891** binds to FFA4, it activates the Gqq/11 pathway, leading to the activation of phospholipase C



(PLC).[8] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm.[8][9] The fluorescent dye binds to the increased intracellular calcium, resulting in a detectable change in fluorescence intensity, which is proportional to the extent of receptor activation.

### **Data Presentation**

**Table 1: Potency of Tug-891 in Calcium Mobilization** 

**Assavs** 

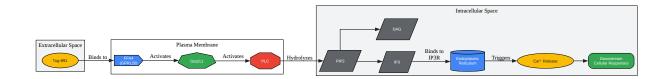
Cell Line	Receptor	pEC <sub>50</sub>	EC50 (µM)	Reference
Flp-In T-REx 293	human FFA4	7.36	0.0436	[1][3][7]
-	mouse FFA4	7.77	0.0169	[1][3]

**Table 2: Selectivity of Tug-891** 

Receptor	Assay Type	pEC <sub>50</sub> / pIC <sub>50</sub>	Selectivity vs. hFFA4 (fold)	Reference
human FFA4	Ca <sup>2+</sup> Mobilization	7.36 (pEC <sub>50</sub> )	-	[3][7]
human FFA1	Ca <sup>2+</sup> Mobilization	4.19 (pEC <sub>50</sub> )	~1480	[3]
human FFA2	-	No activity	>1000	[3]
human FFA3	-	No activity	>1000	[3]
mouse FFA1	Ca <sup>2+</sup> Mobilization	7.03 (pEC <sub>50</sub> )	~0.2 (less selective)	[10]
RAW264.7 (mouse)	TNF-α Inhibition	5.86 (pIC <sub>50</sub> )	-	[11]
3T3-L1 (mouse)	Glucose Uptake	5.86 (pEC <sub>50</sub> )	-	[11]

# Signaling Pathway and Experimental Workflow FFA4 Signaling Pathway Activated by Tug-891



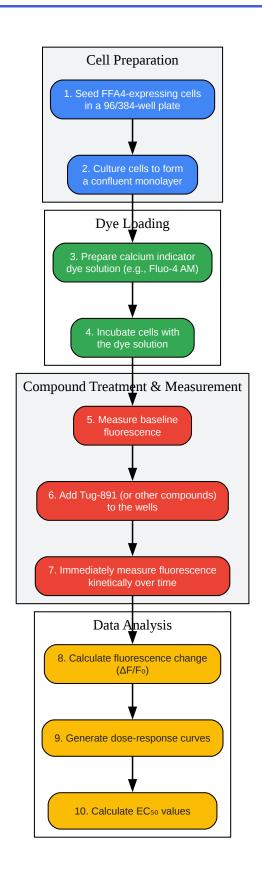


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Caption: FFA4 signaling cascade initiated by Tug-891.

## **Experimental Workflow for Calcium Mobilization Assay**





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